

Essential Safety and Logistics for Handling Benzhydrylurea

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzhydrylurea

Cat. No.: B1198726

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Disclaimer: A specific Safety Data Sheet (SDS) for **Benzhydrylurea** could not be located. The following guidance is based on the safety data of structurally similar compounds, including Benzhydrol and Benzoylurea. Researchers should handle **Benzhydrylurea** with caution and perform a thorough risk assessment before use.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Benzhydrylurea**. It outlines the necessary personal protective equipment (PPE), operational procedures for safe handling, and compliant disposal methods.

Quantitative Data on Structurally Similar Compounds

The following table summarizes key quantitative data for compounds structurally related to **Benzhydrylurea**. This information should be used as a preliminary guide for assessing the potential hazards of **Benzhydrylurea**.

Property	Benzhydrol	Benzoylurea	Benzhydrylamine
CAS Number	91-01-0	614-22-2	91-00-9
Molecular Formula	C ₁₃ H ₁₂ O	C ₈ H ₈ N ₂ O	C ₁₃ H ₁₃ N
Melting Point	65-68 °C / 149-154.4 °F[1]	Not Available	12 °C / 53.6 °F[2]
Boiling Point	297-298 °C / 566.6-568.4 °F[1]	Not Available	> 112 °C / > 233.6 °F[2]
Flash Point	160 °C / 320 °F[1]	Not Available	> 112 °C / > 233.6 °F[2]
Water Solubility	0.5 g/L (20°C)[1]	Insoluble	Not Available
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[1]	Not classified as hazardous	H315 (Causes skin irritation), H319 (Causes serious eye irritation)[2]

Personal Protective Equipment (PPE)

When handling **Benzhydrylurea**, a comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety. The following PPE is recommended:

- Eye and Face Protection: Wear chemical safety goggles that meet ANSI Z87.1 standards.[2] A face shield should be worn over safety glasses when there is a risk of splashing or when handling larger quantities.
- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile rubber, should be worn.[1] Gloves must be inspected for integrity before each use and disposed of after contact with the substance.[3]

- Lab Coat: A flame-resistant lab coat or a standard lab coat made of cotton should be worn and kept buttoned.[2]
- Clothing: Long pants and closed-toe shoes are mandatory to ensure no skin is exposed.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4] If there is a risk of inhaling dust or aerosols, a NIOSH-approved respirator may be necessary.

Operational Plan for Safe Handling

A systematic approach to handling **Benzhydrylurea** will minimize risks in the laboratory.

1. Preparation and Engineering Controls:

- Work in a designated area, such as a chemical fume hood, to control exposure.[4]
- Ensure that an eyewash station and a safety shower are readily accessible.[4]
- Before starting, review the Safety Data Sheets of any other chemicals being used in the procedure.

2. Handling the Compound:

- Avoid the formation of dust and aerosols.[5]
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid material.
- Do not eat, drink, or smoke in the work area.[3]
- Wash hands thoroughly after handling the compound, even if gloves were worn.[3]

3. Storage:

- Store **Benzhydrylurea** in a tightly closed container in a dry, cool, and well-ventilated place.
[1][2]
- Some related compounds are air and moisture sensitive, so storage under an inert atmosphere may be advisable.[3][4]

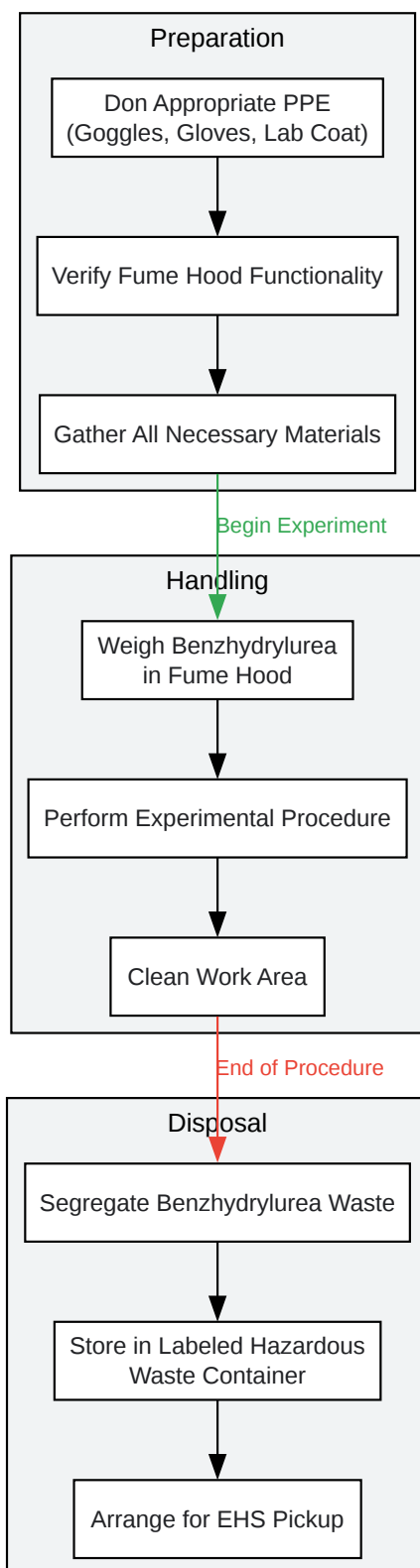
Disposal Plan

Proper disposal of **Benzhydrylurea** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste contaminated with **Benzhydrylurea** in a designated, properly labeled hazardous waste container.
 - This includes any unused material, contaminated PPE (gloves, etc.), and cleaning materials from spills.
- Container Disposal:
 - Empty containers should be managed as hazardous waste unless they have been triple-rinsed. However, rinsing generates more waste, so it is often preferable to dispose of the empty container as hazardous waste.
- Disposal Method:
 - Dispose of the chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[6]
 - Do not pour **Benzhydrylurea** down the drain or dispose of it in the regular trash.[5][7]

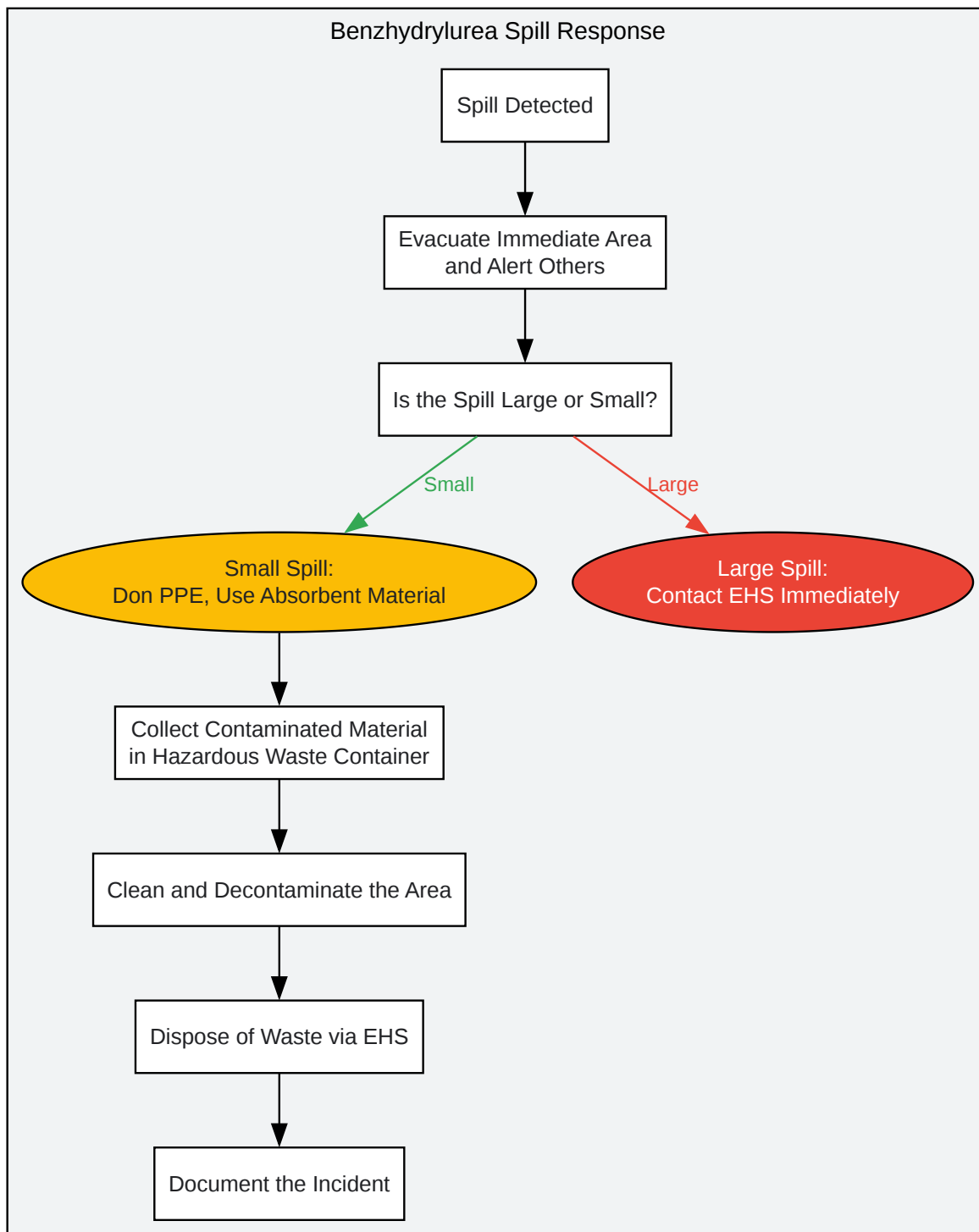
Visual Workflows

The following diagrams illustrate key safety and operational procedures for handling **Benzhydrylurea**.



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Caption: Standard Operating Procedure for Handling **Benzhydrylurea**.



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Caption: Emergency Response Plan for a **Benzhydrylurea** Spill.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Benzhydrylurea]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1198726#personal-protective-equipment-for-handling-benzhydrylurea>]

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